A Comparative Guide to the Plasticizing Efficiency of Novel Bio-Based Adipates

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Compound of Interest

Compound Name:	*Bis(2-butoxyethyl) adipate*
CAS No.:	*141-18-4*
Cat. No.:	*B087239*

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The escalating demand for sustainable and non-toxic materials has propelled the development of bio-based plasticizers as viable alternatives to traditional petroleum-based counterparts, such as phthalates. Among these, novel bio-based adipates are gaining significant attention for their potential to impart desirable flexibility and durability to polymers like polyvinyl chloride (PVC) and polylactic acid (PLA), which are extensively used in medical devices, packaging, and consumer goods. This guide provides a comprehensive evaluation of the plasticizing efficiency of these innovative adipates, comparing their performance with established plasticizers through experimental data.

Comparative Performance Data

The plasticizing efficiency is a measure of how effectively a plasticizer enhances the flexibility and workability of a polymer. Key performance indicators include mechanical properties, thermal stability, and migration resistance. The following tables summarize quantitative data from various studies, comparing novel bio-based adipates and other bio-plasticizers with the conventional phthalate plasticizer, dioctyl phthalate (DOP), and a common non-phthalate alternative, dioctyl terephthalate (DOTP).

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Table 1: Mechanical Properties of Plasticized PVC (50 phr Plasticizer)

Plasticizer Type	Tensile Strength (MPa)	Elongation at Break (%)	Hardness (Shore A)	Reference
Bio-based Adipates				
Oligo(isosorbide adipate) (OSA)	Higher than SDH/DIOP	Lower than SDH/DIOP	-	[1]
Other Bio-based Plasticizers				
Epoxidized Soybean Oil (ESO)	-	Superior to DOP	-	[2]
Acetyl Tributyl Citrate (ATBC)	-	Superior to DOP	-	[2]
Isosorbide Dihexanoate (SDH)	Comparable to DIOP	Comparable to DIOP	-	[1]
Traditional Plasticizers				
Dioctyl Phthalate (DOP)	~15-20	~300-400	~75-85	[1][2]
Dioctyl Terephthalate (DOTP)	~18-22	~300-380	~80-90	[1]

Note: "phr" stands for parts per hundred parts of resin.

Table 2: Thermal and Migration Properties of Plasticized PVC

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Plasticizer Type	Glass Transition Temp. (Tg, °C)	Thermal Stability (Td5%, °C)	Migration Loss (Weight %)	Reference
Bio-based Adipates				
Oligo(isosorbide adipate) (OSA)	Lower than SDH/DIOP	Higher than SDH/DIOP	-	[1]
Other Bio-based Plasticizers				
Epoxidized Soybean Oil (ESO)	-	Higher than DOP	Lower than DOP	[3]
Acetyl Tributyl Citrate (ATBC)	-	-	Lower than DOP	[4]
Isosorbide Dihexanoate (SDH)	Comparable to DIOP	Lower than OSA/OSS	-	[1]
Traditional Plasticizers				
Dioctyl Phthalate (DOP)	~ -40 to -50	~250-270	High	[1][5]
Dioctyl Terephthalate (DOTP)	~ -35 to -45	~260-280	Lower than DOP	[1]

Td5% refers to the temperature at which 5% weight loss occurs.

Experimental Protocols

The evaluation of plasticizer efficiency relies on standardized and well-defined experimental methodologies. Below are detailed protocols for key experiments cited in the comparison.

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Evaluation of Mechanical Properties (Tensile Testing)

This protocol is based on the ASTM D2284 standard for testing the tensile properties of flexible PVC.[6]

- Sample Preparation:
  - PVC resin is dry-blended with the plasticizer at a specified concentration (e.g., 50 phr), along with stabilizers and other additives.
  - The blend is then processed, typically through extrusion or compression molding, to form standardized dumbbell-shaped specimens.
  - Specimens are conditioned at a controlled temperature (23 ± 2 °C) and relative humidity (50 ± 5%) for at least 40 hours prior to testing.
- Testing Procedure:
  - The conditioned specimen is mounted in the grips of a universal testing machine.
  - A tensile load is applied at a constant crosshead speed until the specimen fractures.
  - The load and elongation are recorded throughout the test.
- Data Analysis:
  - Tensile Strength: The maximum stress the material can withstand before breaking.
  - Elongation at Break: The percentage increase in length at the point of fracture.

Thermal Analysis (Thermogravimetric Analysis - TGA and Differential Scanning Calorimetry - DSC)

- Thermogravimetric Analysis (TGA):
  - A small, precisely weighed sample of the plasticized polymer is placed in a TGA furnace.
  - The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air).

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- The weight of the sample is continuously monitored as a function of temperature.
- The temperature at which a certain percentage of weight loss occurs (e.g., Td5%) is determined to assess thermal stability.[7]

- Differential Scanning Calorimetry (DSC):
  - A small, weighed sample is placed in a DSC pan, with an empty reference pan.
  - The sample and reference are heated or cooled at a controlled rate.
  - The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
  - The glass transition temperature (Tg) is identified as a step change in the heat flow curve, indicating the transition from a rigid to a more flexible state. A lower Tg generally signifies higher plasticizing efficiency.[5]

Plasticizer Migration Testing

Plasticizer migration is a critical factor for applications in sensitive environments like medical devices and food packaging.[8]

- Solvent Extraction Method:
  - A pre-weighed sample of the plasticized polymer is immersed in a specific solvent (e.g., n-hexane, ethanol, or food simulants) for a defined period and at a controlled temperature.[4]
  - After immersion, the sample is removed, dried, and re-weighed.
  - The weight loss is calculated as a percentage of the initial plasticizer content, representing the amount of plasticizer that has migrated into the solvent.

- Activated Carbon Method (Volatility):
  - A pre-weighed sample is placed in a container with activated carbon, ensuring no direct contact.

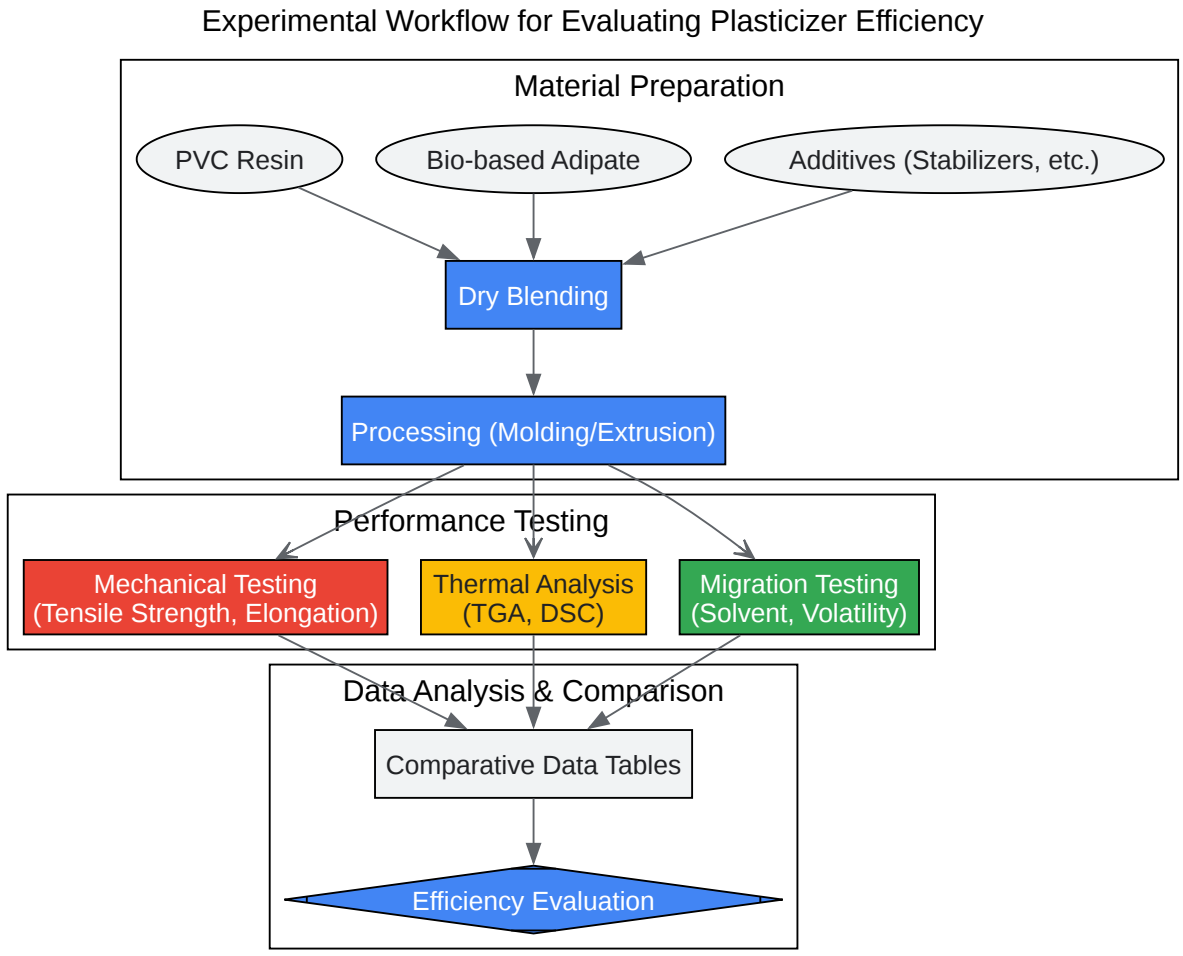
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- The container is sealed and placed in an oven at an elevated temperature (e.g., 70°C) for a specified duration.[9]
- The sample is then removed, cooled, and re-weighed.
- The weight loss indicates the amount of plasticizer that has volatilized.[7]

Visualizations

Experimental Workflow for Plasticizer Evaluation

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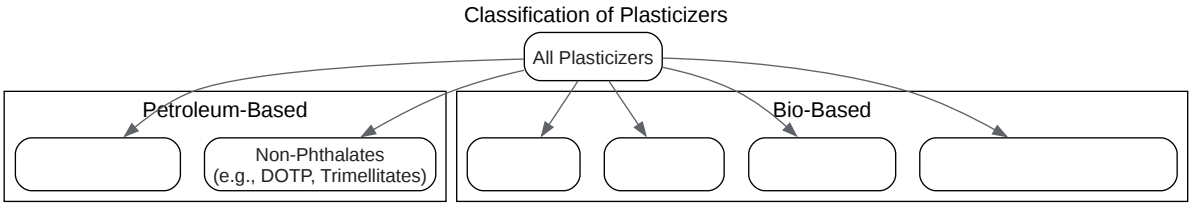


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A schematic of the experimental workflow for evaluating the efficiency of plasticizers.

Relationship Between Plasticizer Types

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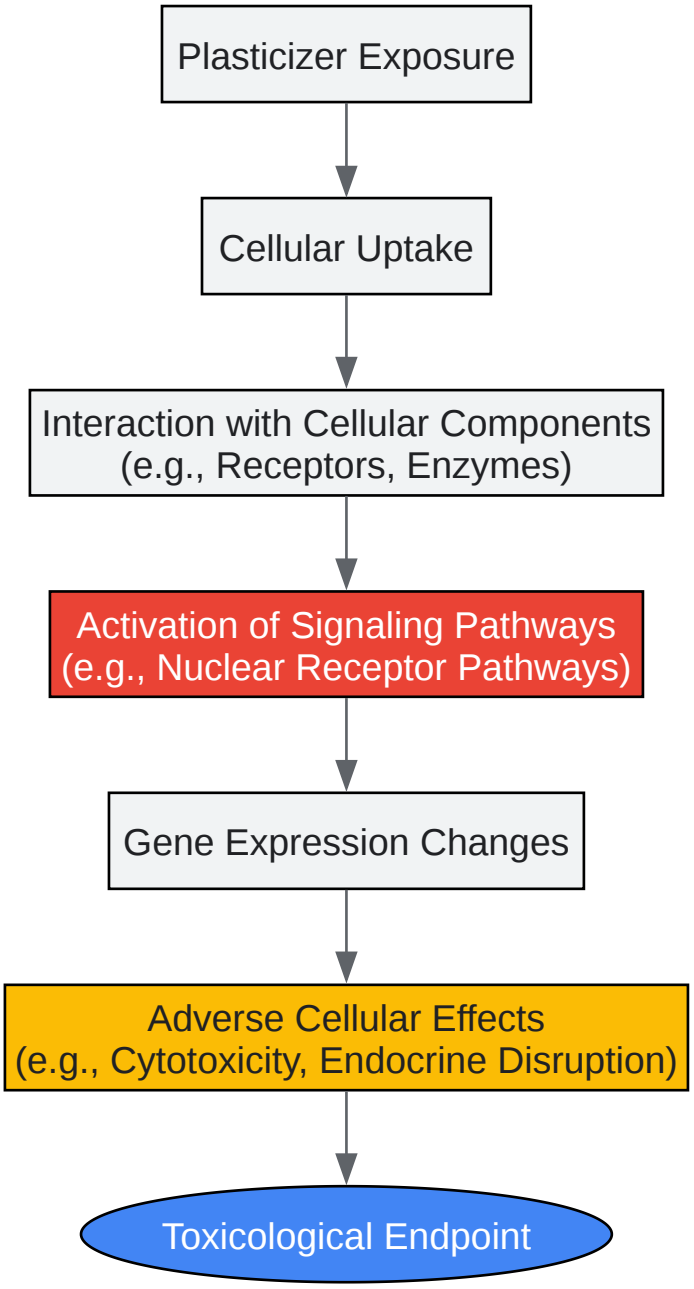
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A diagram illustrating the classification of different types of plasticizers.

Potential Toxicological Evaluation Pathway

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Toxicological Evaluation Pathway for Plasticizers



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A generalized signaling pathway for the toxicological evaluation of plasticizers.

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